optimal concentration of (Rac)-PT2399 for in vitro experiments

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Compound of Interest

Compound Name: *(Rac)-PT2399*

Cat. No.: *B15574915*

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Application Notes and Protocols: **(Rac)-PT2399**

Topic: Optimal Concentration of **(Rac)-PT2399** for In Vitro Experiments

Audience: Researchers, scientists, and drug development professionals.

Introduction

(Rac)-PT2399 is a potent and selective small-molecule antagonist of the Hypoxia-Inducible Factor 2α (HIF-2α) transcription factor.[1] It is a crucial tool for investigating the role of the HIF-2α pathway in various pathological conditions, particularly in clear cell renal cell carcinoma (ccRCC), where the von Hippel-Lindau (VHL) tumor suppressor is inactivated, leading to the accumulation of HIF-2α.[2][3][4] These notes provide a comprehensive guide to determining and utilizing the optimal concentration of **(Rac)-PT2399** for in vitro experiments.

Mechanism of Action

PT2399 exerts its inhibitory effect by directly binding to the PAS B domain of the HIF-2α protein.[1][5] This binding event prevents the crucial heterodimerization of HIF-2α with its partner, the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT), also known as HIF-1β.[1]

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[2] The formation of the HIF-2α/ARNT complex is a prerequisite for its binding to Hypoxia Response Elements (HREs) in the promoter regions of its target genes. By disrupting this dimerization, PT2399 effectively blocks the transcriptional activation of HIF-2α target genes, such as those involved in angiogenesis (e.g., VEGF), cell proliferation (e.g., Cyclin D1), and glucose metabolism (e.g., GLUT1).[2][3]

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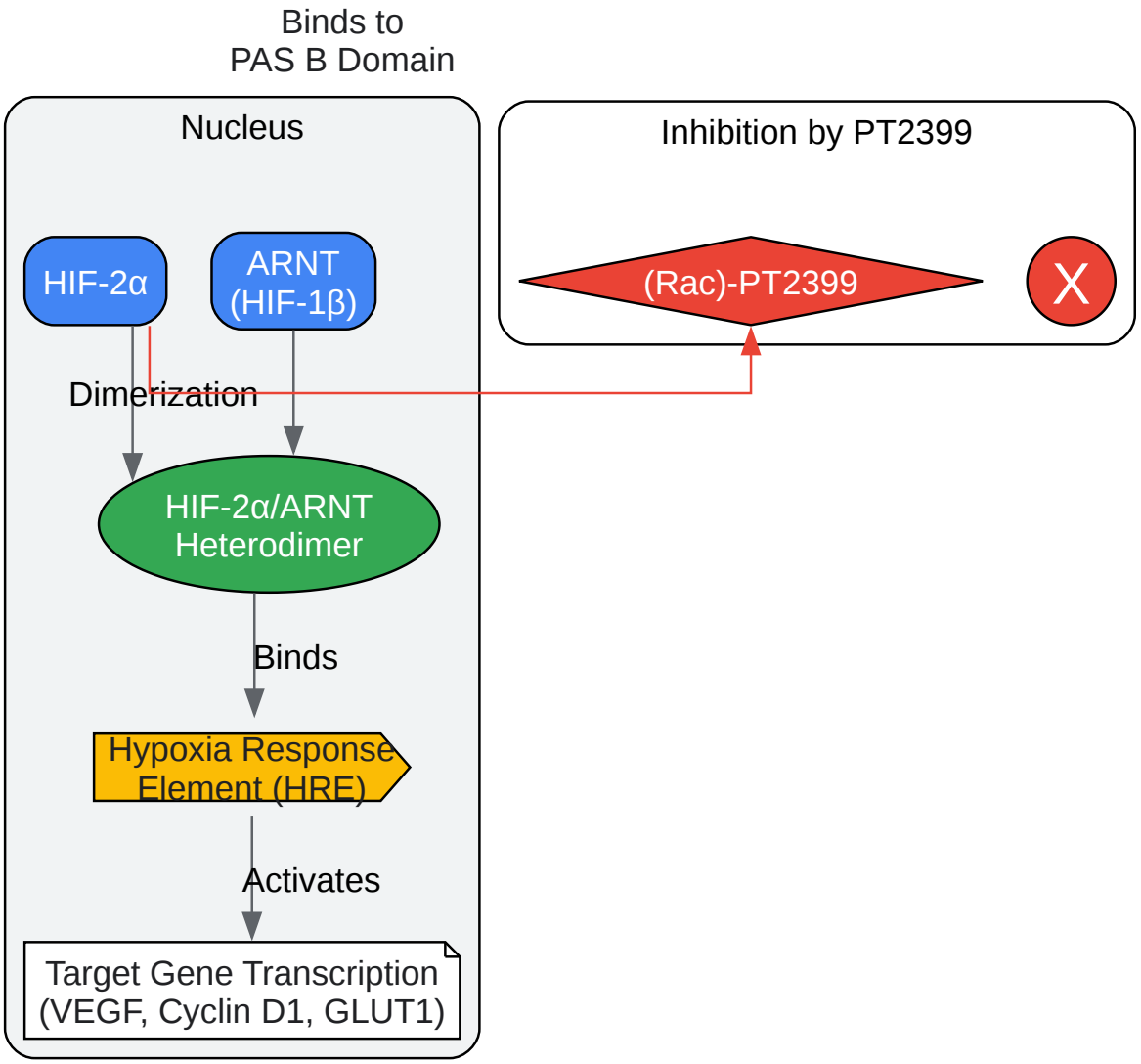

HIF-2α signaling pathway and PT2399 inhibition.

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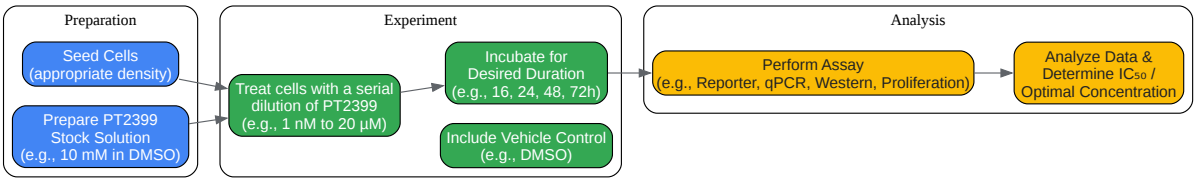

General workflow for dose-response testing.

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- To cite this document: BenchChem. [optimal concentration of (Rac)-PT2399 for in vitro experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574915/docs#optimal-concentration-of-rac-pt2399-for-in-vitro-experiments]

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